

Stability and Storage Conditions for Butyl 4-bromobutanoate

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Compound of Interest

Compound Name: Butyl 4-bromobutanoate

CAS No.: 3540-75-8

Cat. No.: B1332125

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Technical Guide for Drug Development Professionals

Executive Summary

Butyl 4-bromobutanoate serves as a critical alkylating agent and intermediate in the synthesis of pharmaceuticals (e.g., antihistamines like Bepotastine and GnRH antagonists like Elagolix). Its stability is compromised by three primary vectors: hydrolytic cleavage, intramolecular cyclization, and photolytic dehalogenation.

Effective storage requires distinguishing between the n-butyl and tert-butyl isoforms, as their degradation pathways differ significantly under environmental stress. This guide provides a self-validating storage protocol to maintain purity >97% over extended periods.

Chemical Profile & Critical Isoforms

The generic name "**Butyl 4-bromobutanoate**" introduces ambiguity. You must verify the CAS number of your specific lot, as the tert-butyl ester is more common in high-value peptide and peptidomimetic synthesis due to its utility as an acid-labile protecting group.

Feature	n-Butyl 4-bromobutanoate	tert-Butyl 4-bromobutanoate
CAS Number	3540-75-8 (or 209526-56-5)	110661-91-1
Molecular Formula		
Primary Reactivity	Nucleophilic substitution (), Base hydrolysis	Acid-catalyzed cleavage, alkylation
Physical State	Liquid (Clear to Yellow)	Liquid (Colorless to Pale Yellow)
Boiling Point	~80-82°C (at reduced pressure)	~225°C (Predicted), ~80°C at 1 mmHg
Major Instability	Saponification (Base), Lactonization	Acidolysis (isobutylene loss), Photolysis

Degradation Mechanisms

Understanding the "why" behind storage conditions is essential for troubleshooting. The 4-bromo substitution pattern creates a unique vulnerability: the molecule is "pre-organized" for intramolecular cyclization.

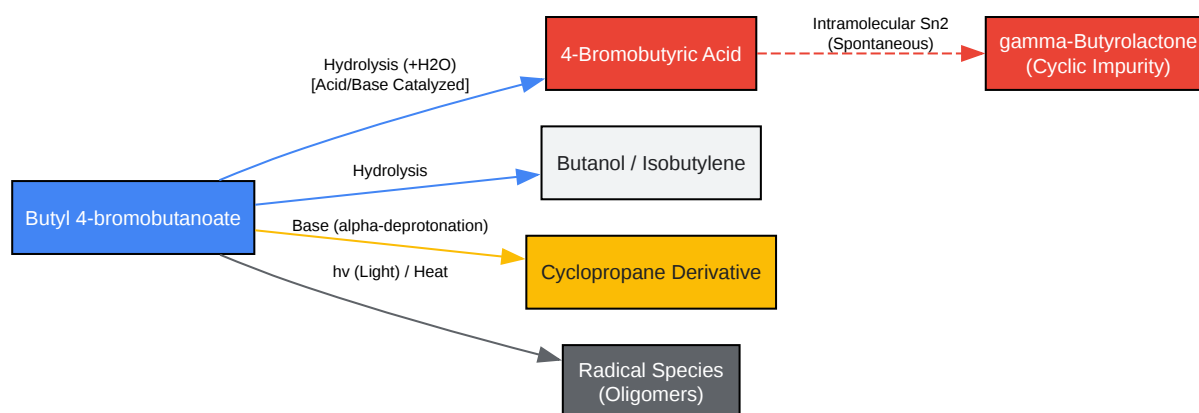
Mechanistic Pathways

- Hydrolysis (Moisture Sensitivity): Water attacks the ester carbonyl.
 - n-Butyl:[\[1\]](#) Breaks down into 4-bromobutyric acid and n-butanol.
 - tert-Butyl:[\[2\]](#)[\[1\]](#)[\[3\]](#)[\[4\]](#) Under acidic conditions, cleaves to 4-bromobutyric acid and isobutylene gas.
- Cyclization (The "Self-Destruct" Pathway):
 - Lactonization: If the ester hydrolyzes to the acid, the carboxylate can displace the terminal bromide to form -butyrolactone (GBL).

- Cyclopropanation: Under basic conditions, the
-carbon can deprotonate and attack the
-carbon, expelling bromide to form a cyclopropane derivative.
- Photolysis (Light Sensitivity): The
bond is weak (
65-70 kcal/mol). UV/Visible light can induce homolytic cleavage, generating radical species that lead to polymerization or debromination.

Degradation Pathway Diagram

The following diagram maps the kinetic risks associated with improper storage.



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Figure 1: Mechanistic degradation pathways. Note that

-butyrolactone formation is a secondary cascade following hydrolysis.

Storage & Handling Protocol

This protocol is designed to mitigate the pathways identified above.

Environmental Control

- Temperature: 2°C to 8°C (Refrigerated).
 - Rationale: Low temperature kinetically inhibits the intramolecular cyclization to lactones.
- Atmosphere: Inert Gas Overlay (Argon or Nitrogen).
 - Rationale: Excludes moisture (preventing hydrolysis) and oxygen (preventing radical oxidation of the alkyl chain). Argon is preferred due to its higher density, forming a better "blanket" over the liquid.
- Light Protection: Amber Glass or Aluminum Foil Wrap.
 - Rationale: Prevents homolytic fission of the bond.

Container Specifications

- Material: Borosilicate Glass (Type I).
- Seal: Teflon (PTFE) lined caps.
 - Warning: Avoid rubber septa for long-term storage. The alkyl bromide moiety can alkylate rubber, leaching plasticizers into your sample and degrading the septum.

Handling Workflow

- Equilibration: Allow the refrigerated container to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold liquid surface.
- Aliquot Strategy: If the bottle will be used frequently, re-package into single-use aliquots under an inert atmosphere to minimize repeated exposure to air.
- Spill Management: Neutralize spills with dilute aqueous sodium bisulfite (to quench active bromine species) followed by absorption with inert clay.

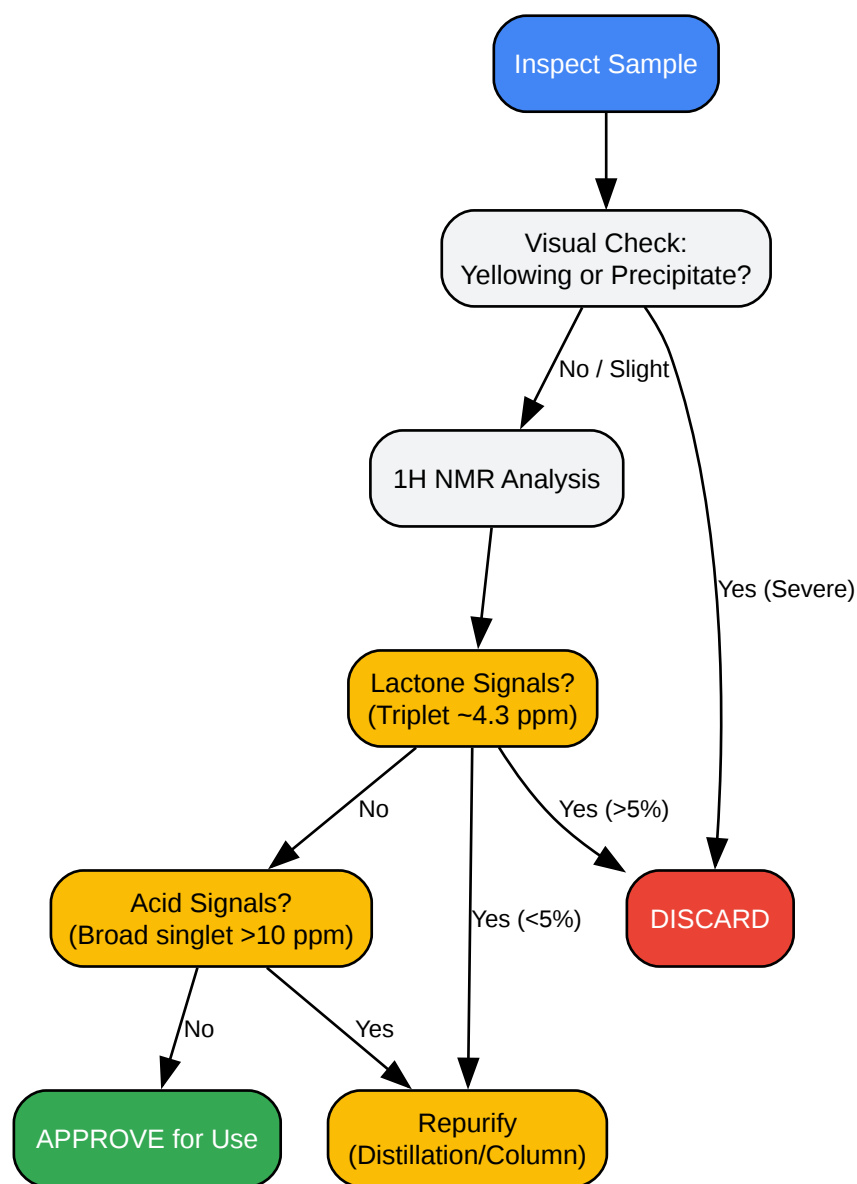
Quality Control (Self-Validating System)

Before using this reagent in critical synthesis, validate its integrity using these checkpoints.

Test Method	Acceptance Criteria	What it Detects
Visual Inspection	Clear, Colorless to Pale Yellow	Yellow/Brown: Indicates free bromine () release from photolysis. Turbidity: Polymerization or moisture ingress.
¹ H NMR ()	Triplet at ppm ()	Shift/Loss: Appearance of signals at ppm suggests lactonization (-butyrolactone).
GC-MS	Single Peak (>97% Area)	Early Eluters: Butanol/Isobutylene (Hydrolysis). Late Eluters: Dimers/Oligomers.
Refractive Index		Deviations >0.002 indicate significant contamination.

QC Decision Tree

Use this logic flow to determine usability.



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Figure 2: Quality Control Decision Matrix for **Butyl 4-bromobutanoate**.

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